

# An In-Depth Technical Guide to the Synthesis and Characterization of Cyclohexyldimethoxymethylsilane

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## Compound of Interest

Compound Name: **Cyclohexyldimethoxymethylsilane**

Cat. No.: **B098902**

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This technical guide provides a comprehensive overview of the synthesis and characterization of **cyclohexyldimethoxymethylsilane** (CAS No. 17865-32-6), an organosilicon compound with significant applications in materials science and as a catalyst component. This document details a robust synthetic protocol via the Grignard reaction, outlines purification methods, and presents a thorough characterization profile using modern analytical techniques.

## Physicochemical Properties

**Cyclohexyldimethoxymethylsilane** is a colorless, transparent liquid with a molecular formula of C<sub>9</sub>H<sub>20</sub>O<sub>2</sub>Si and a molecular weight of 188.34 g/mol. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is recognized for its thermal stability and hydrolytic sensitivity, where the methoxy groups can react with water. [\[3\]](#)[\[5\]](#) This reactivity is key to its function as a coupling agent. The key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Cyclohexyldimethoxymethylsilane**

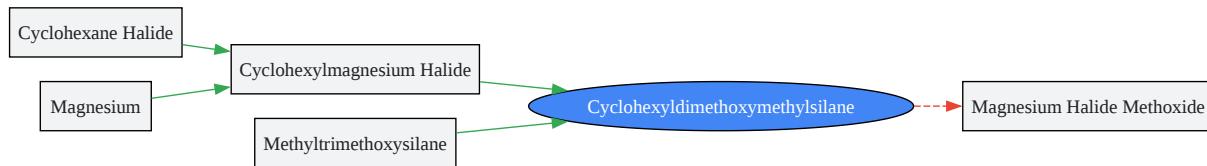
Property	Value
CAS Number	17865-32-6
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O <sub>2</sub> Si
Molecular Weight	188.34 g/mol
Appearance	Colorless transparent liquid
Boiling Point	201.2 °C (lit.) <a href="#">[2]</a>
Density	0.94 g/mL at 25 °C (lit.) <a href="#">[2]</a>
Refractive Index (n <sub>20/D</sub> )	1.439 (lit.) <a href="#">[2]</a>
Flash Point	165 °F <a href="#">[2]</a>
Melting Point	< -72 °C

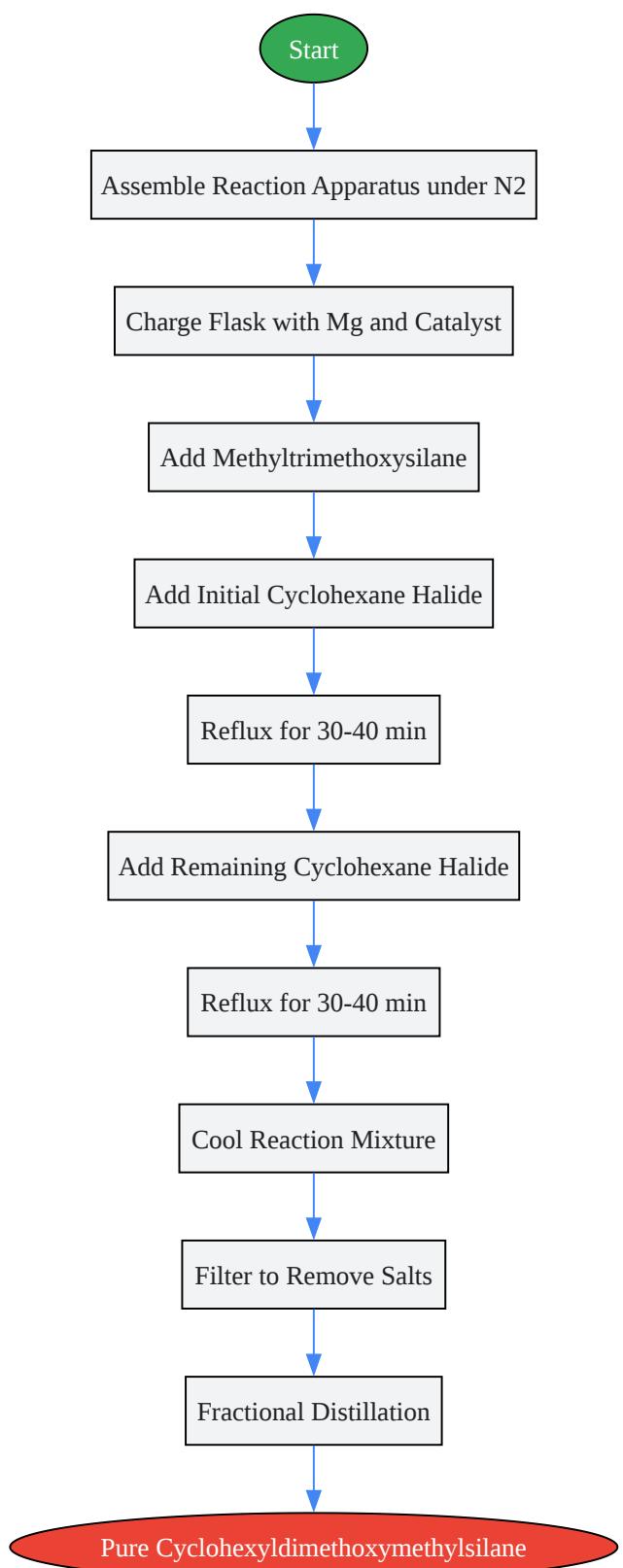
## Synthesis of Cyclohexyldimethoxymethylsilane

The primary route for the synthesis of **cyclohexyldimethoxymethylsilane** is through a Grignard reaction. This method involves the reaction of a cyclohexylmagnesium halide with methyltrimethoxysilane. A solventless, one-step synthesis has been reported, offering an efficient and streamlined process.

## Synthesis Pathway

The synthesis proceeds via the formation of a Grignard reagent from a cyclohexane halide and magnesium, which then reacts with methyltrimethoxysilane to yield the desired product.



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